

Application Note: 3-Methoxy-4,5-methylenedioxycinnamaldehyde as a Reference Standard in Chromatography

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Compound of Interest

Compound Name: 3-Methoxy-4,5-methylenedioxycinnamaldehyde

CAS No.: 74683-19-5

Cat. No.: B119943

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Abstract

This technical guide provides a comprehensive overview of **3-Methoxy-4,5-methylenedioxycinnamaldehyde**, detailing its application as a reference standard for chromatographic analysis. This document is intended for researchers, scientists, and drug development professionals, offering in-depth protocols for High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) and Gas Chromatography-Mass Spectrometry (GC-MS). The methodologies presented herein are grounded in established principles of analytical chemistry and are designed to be validated in accordance with international regulatory standards, ensuring the generation of accurate, reliable, and reproducible data.

Introduction: The Critical Role of Reference Standards

In the landscape of pharmaceutical development and quality control, the use of highly characterized reference standards is fundamental to ensuring the identity, purity, quality, and strength of active pharmaceutical ingredients (APIs) and formulated drug products.[1] A reference standard serves as a calibrated benchmark against which a sample is compared, thereby ensuring the accuracy and validity of analytical results.[1] **3-Methoxy-4,5-methylenedioxycinnamaldehyde**, a phenylpropanoid found in various plant species, presents a unique chemical structure that makes it a valuable analytical marker in relevant fields of study.[2][3]

This application note establishes the foundational knowledge and practical protocols for utilizing **3-Methoxy-4,5-methylenedioxycinnamaldehyde** as a reference standard. The subsequent sections will delve into its physicochemical properties, provide detailed chromatographic methods, and outline the necessary steps for method validation as per the International Council for Harmonisation (ICH) guidelines.[4][5][6][7]

Physicochemical Properties of 3-Methoxy-4,5-methylenedioxycinnamaldehyde

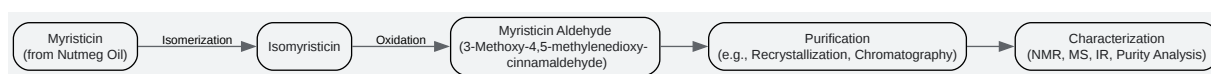
A thorough understanding of the physicochemical properties of a reference standard is paramount for its proper handling, storage, and application in analytical methodologies.

Property	Value	Source
Chemical Name	(2E)-3-(7-Methoxy-1,3-benzodioxol-5-yl)prop-2-enal	PubChem[1]
CAS Number	74683-19-5	PubChem[1]
Molecular Formula	C ₁₁ H ₁₀ O ₄	PubChem[1]
Molecular Weight	206.19 g/mol	PubChem[1]
Appearance	Solid, Powder	PubChem[1], Pharmaffiliates[8]
Melting Point	136 - 137 °C	PubChem[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	MedChemExpress[3]

Caption: Chemical structure of **3-Methoxy-4,5-methylenedioxcinnamaldehyde**.

Synthesis and Characterization of the Reference Standard

The reliability of a reference standard is contingent upon its purity and comprehensive characterization. While **3-Methoxy-4,5-methylenedioxcinnamaldehyde** can be isolated from natural sources, a synthetic route often provides a more controlled and scalable supply.^[2] A plausible synthetic pathway involves the oxidation of isomyristicin, which can be derived from myristicin, a major component of nutmeg oil.^{[9][10][11][12][13]}



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Caption: Generalized workflow for the synthesis and characterization of the reference standard.

Upon synthesis, the material must undergo rigorous purification, typically involving recrystallization or column chromatography, to achieve a purity of $\geq 99.5\%$. The identity and purity of the reference standard must be unequivocally confirmed through a battery of analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To confirm the chemical structure.^[2]
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern.^[2]
- Infrared (IR) Spectroscopy: To identify functional groups.
- Purity Assessment (HPLC-UV, GC-MS): To quantify the purity and identify any impurities.

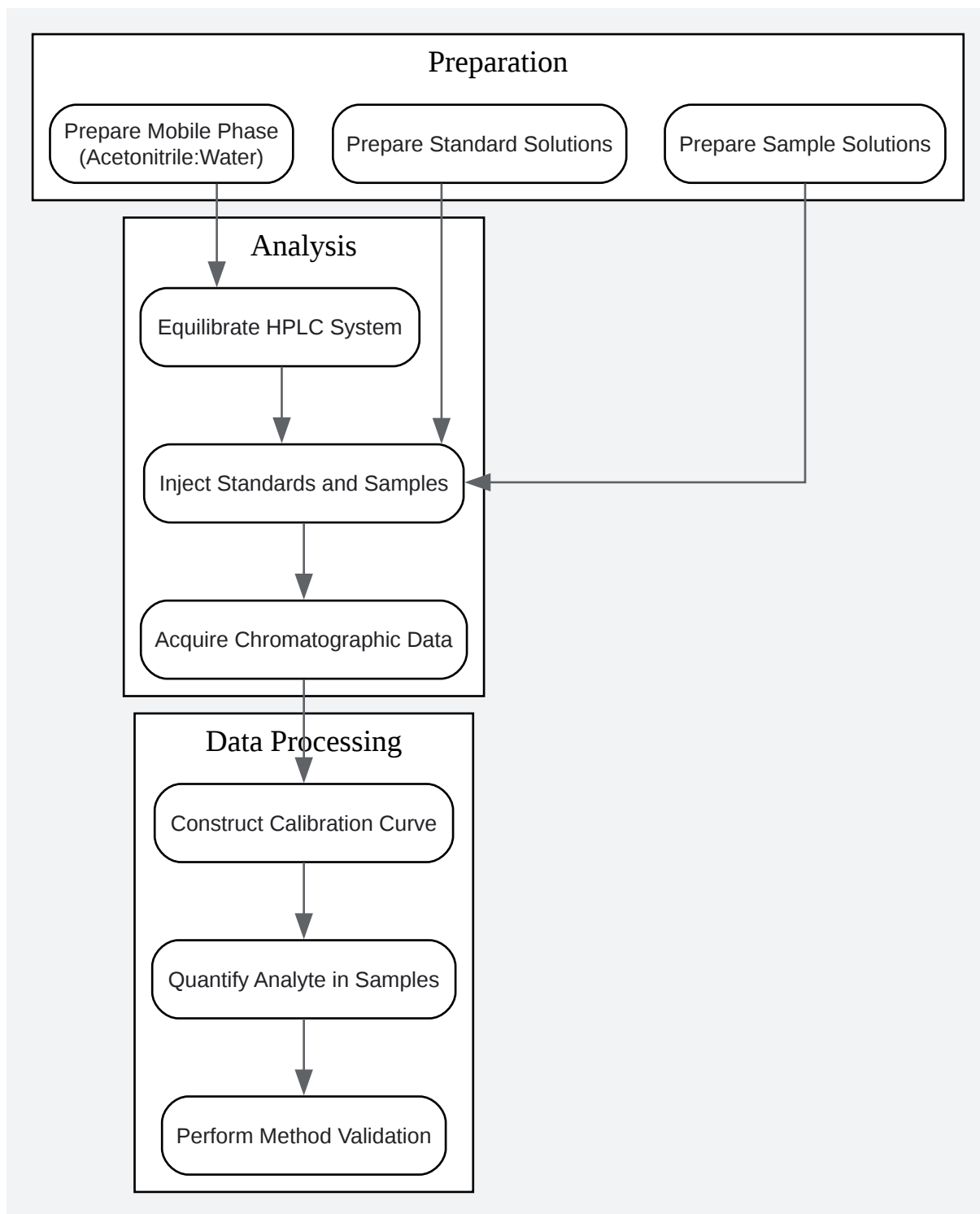
Application in High-Performance Liquid Chromatography (HPLC-UV)

HPLC-UV is a robust and widely used technique for the quantification of organic molecules that possess a UV chromophore, such as **3-Methoxy-4,5-methylenedioxycinnamaldehyde**.^[14]
^[15]

Principle

Reversed-phase HPLC separates compounds based on their hydrophobicity. A non-polar stationary phase (e.g., C18) is used with a polar mobile phase. Less polar compounds, like **3-Methoxy-4,5-methylenedioxycinnamaldehyde**, will have a stronger affinity for the stationary phase and thus a longer retention time. Quantification is achieved by measuring the absorbance of the analyte at a specific wavelength as it elutes from the column.

Experimental Protocol: HPLC-UV Analysis



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Caption: Workflow for HPLC-UV analysis.

Instrumentation and Consumables:

Component	Specification
HPLC System	Quaternary Pump, Autosampler, Column Oven, UV-Vis Detector
Column	C18 Reversed-Phase Column (e.g., 4.6 x 150 mm, 5 µm)
Mobile Phase A	HPLC Grade Water
Mobile Phase B	HPLC Grade Acetonitrile
Diluent	Acetonitrile:Water (50:50, v/v)

Chromatographic Conditions (Exemplary):

Parameter	Condition
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30 °C
Detection Wavelength	Determined by UV scan (typically around 320-340 nm for cinnamaldehyde derivatives)
Run Time	Approximately 15 minutes
Elution Mode	Isocratic or Gradient (e.g., 60% B for 15 min)

Procedure:

- Preparation of Standard Stock Solution (1000 µg/mL): Accurately weigh 10 mg of **3-Methoxy-4,5-methylenedioxycinnamaldehyde** reference standard and dissolve in 10 mL of diluent in a volumetric flask.
- Preparation of Working Standard Solutions: Prepare a series of working standards (e.g., 1, 5, 10, 25, 50, 100 µg/mL) by serial dilution of the stock solution with the diluent.

- **Sample Preparation:** Dissolve the sample containing the analyte in the diluent to achieve a concentration within the calibration range. Filter the solution through a 0.45 μm syringe filter prior to injection.
- **Analysis:** Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved. Inject the standard solutions to construct a calibration curve, followed by the sample solutions.

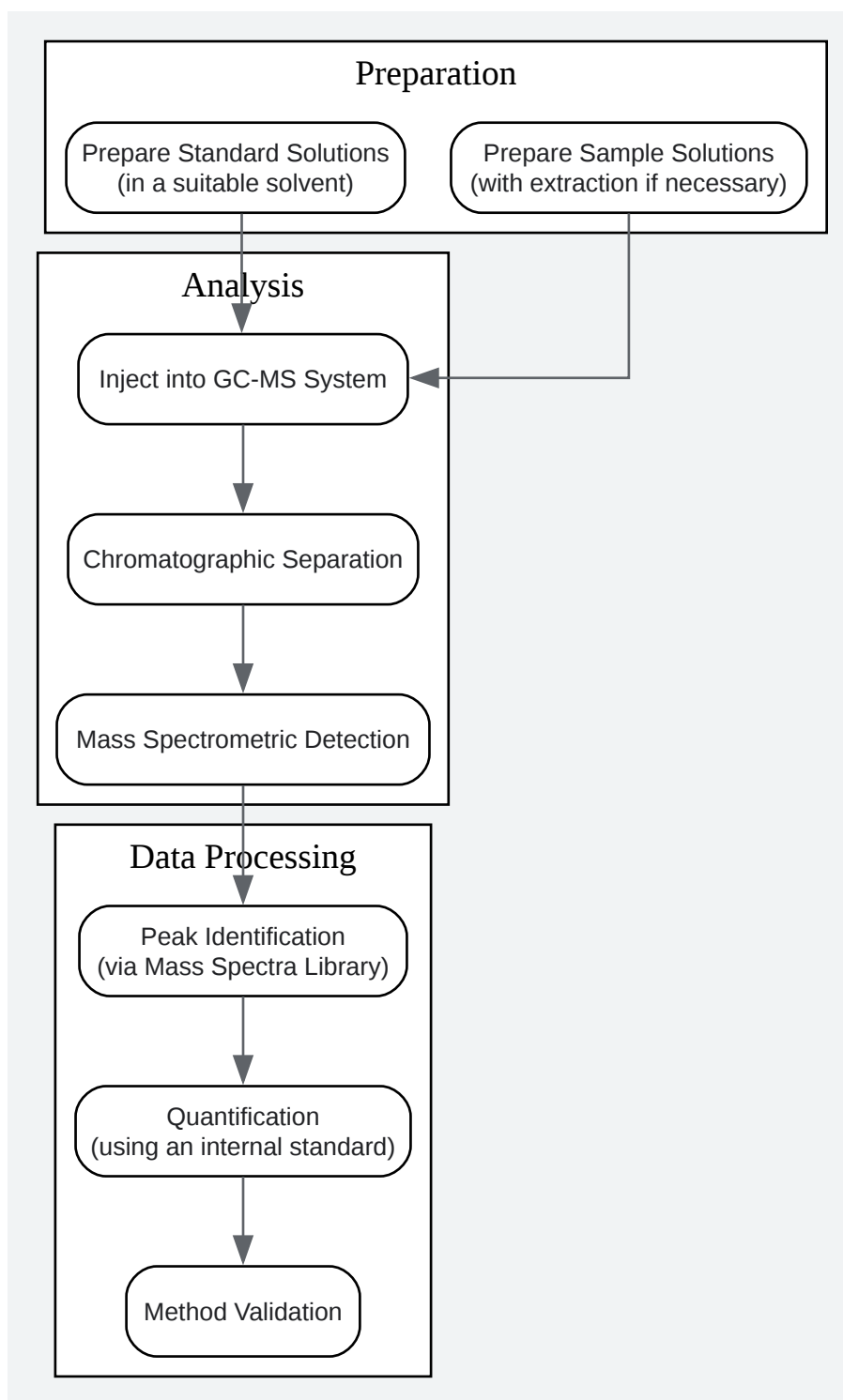
Application in Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the separation and identification of volatile and semi-volatile compounds.^[16] It is particularly useful for the analysis of complex matrices and for providing structural information for peak identification.

Principle

In GC, the sample is vaporized and separated based on the compound's boiling point and affinity for the stationary phase within the capillary column. The separated compounds then enter the mass spectrometer, where they are ionized and fragmented. The resulting mass spectrum provides a unique fingerprint for each compound, allowing for its identification.

Experimental Protocol: GC-MS Analysis



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Caption: Workflow for GC-MS analysis.

Instrumentation and Consumables:

Component	Specification
GC-MS System	Gas Chromatograph with a Mass Selective Detector
Column	DB-5ms or equivalent (e.g., 30 m x 0.25 mm, 0.25 μ m)
Carrier Gas	Helium, constant flow
Solvent	Ethyl Acetate or Dichloromethane

Chromatographic and Spectrometric Conditions (Exemplary):

Parameter	Condition
Inlet Temperature	250 °C
Injection Mode	Split (e.g., 20:1)
Injection Volume	1 μ L
Oven Program	100 °C (hold 2 min), ramp at 10 °C/min to 280 °C (hold 5 min)
Transfer Line Temp.	280 °C
Ion Source Temp.	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Scan Range	m/z 40-400

Procedure:

- Preparation of Standard Stock Solution (1000 μ g/mL): Accurately weigh 10 mg of **3-Methoxy-4,5-methylenedioxycinnamaldehyde** reference standard and dissolve in 10 mL of a suitable solvent (e.g., ethyl acetate) in a volumetric flask.
- Preparation of Working Standard Solutions: Prepare a series of working standards (e.g., 1, 5, 10, 25, 50, 100 μ g/mL) by serial dilution of the stock solution with the same solvent.

- **Sample Preparation:** Extract the analyte from the sample matrix using an appropriate solvent. The final extract should be concentrated or diluted to fall within the calibration range.
- **Analysis:** Inject the standard solutions to establish a calibration curve, followed by the sample extracts. Identify the analyte peak based on its retention time and mass spectrum.

Method Validation according to ICH Q2(R1)

Guidelines

To ensure that the developed chromatographic methods are suitable for their intended purpose, they must be validated according to the ICH Q2(R1) guidelines.^{[4][5][6][7]} The key validation parameters are summarized below.

Validation Parameter	Description and Acceptance Criteria
Specificity	The ability to assess the analyte unequivocally in the presence of components which may be expected to be present. This is demonstrated by the absence of interfering peaks at the retention time of the analyte in blank and placebo samples.
Linearity	The ability to obtain test results which are directly proportional to the concentration of the analyte. A minimum of 5 concentrations should be used, and the correlation coefficient (r^2) should be ≥ 0.99 .
Range	The interval between the upper and lower concentrations of the analyte in the sample for which it has been demonstrated that the analytical procedure has a suitable level of precision, accuracy, and linearity.
Accuracy	The closeness of the test results obtained by the method to the true value. It is typically assessed by recovery studies on spiked samples, with acceptance criteria for recovery usually between 98-102%.
Precision	The closeness of agreement among a series of measurements from multiple samplings of the same homogeneous sample. It is evaluated at three levels: repeatability (intra-day), intermediate precision (inter-day), and reproducibility. The Relative Standard Deviation (RSD) should typically be $\leq 2\%$.
Limit of Detection (LOD)	The lowest amount of analyte in a sample which can be detected but not necessarily quantitated as an exact value.
Limit of Quantitation (LOQ)	The lowest amount of analyte in a sample which can be quantitatively determined with suitable

precision and accuracy.

Robustness

A measure of its capacity to remain unaffected by small, but deliberate variations in method parameters. This provides an indication of its reliability during normal usage.

Stability of the Reference Standard

The stability of the reference standard is critical for its long-term use. Stability studies should be conducted under various environmental conditions to establish the appropriate storage conditions and re-test period.

Forced Degradation Studies:

Forced degradation studies are essential to demonstrate the stability-indicating nature of the analytical method.^{[17][18][19][20]} This involves subjecting the reference standard to stress conditions to induce degradation.

Stress Condition	Exemplary Protocol
Acid Hydrolysis	0.1 M HCl at 60 °C for 24 hours
Base Hydrolysis	0.1 M NaOH at 60 °C for 24 hours
Oxidative Degradation	3% H ₂ O ₂ at room temperature for 24 hours
Thermal Degradation	105 °C for 48 hours
Photostability	Exposure to UV and visible light as per ICH Q1B guidelines

The stressed samples are then analyzed using the validated chromatographic method to ensure that the degradation products are well-separated from the parent compound.

Conclusion

3-Methoxy-4,5-methylenedioxycinnamaldehyde is a valuable compound for use as a reference standard in chromatographic analyses. This application note provides a framework

for its use, including detailed, albeit exemplary, protocols for HPLC-UV and GC-MS. The successful implementation of these methods, coupled with rigorous validation according to ICH guidelines, will ensure the generation of high-quality, reliable, and reproducible analytical data in research, development, and quality control settings.

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